

# Comprehensive Safety and Handling Guide for Furagin

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## Compound of Interest

Compound Name: *Furagin*

Cat. No.: *B1674188*

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Furagin**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical Identifier:

- Name: **Furagin** (also known as Furazidin)[1][2]
- CAS Number: 1672-88-4[2]
- Molecular Formula: C<sub>10</sub>H<sub>8</sub>N<sub>4</sub>O<sub>5</sub>[2][3][4]
- Molecular Weight: 264.19 g/mol [1][2][3]

## Hazard Identification and Classification

**Furagin** is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[1][5]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[1][5]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[1][5]

- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation.  
[\[1\]](#)[\[5\]](#)

GHS Pictogram:

- Warning

Hazard Statements:

- H302: Harmful if swallowed.[\[5\]](#)
- H315: Causes skin irritation.[\[5\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **Furagin** to minimize exposure. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Specifications & Rationale
Hands	Protective gloves	Chemical-resistant gloves are required. It is best practice to wear two pairs of powder-free gloves, with one cuff tucked under the gown and the outer glove over the gown cuff. <a href="#">[6]</a> Change gloves regularly or immediately if torn, punctured, or contaminated. <a href="#">[6]</a>
Eyes/Face	Safety goggles with side-shields or a face shield	To protect against splashes, dust, and aerosols. <a href="#">[5]</a> <a href="#">[7]</a> Personal eyeglasses are not a substitute for safety goggles. <a href="#">[8]</a>
Body	Protective disposable gown	Must be made of a low-permeability, lint-free fabric with a solid front, long sleeves, and tight-fitting cuffs to prevent skin exposure. <a href="#">[6]</a>
Respiratory	Suitable respirator (e.g., N95)	Required when there is a risk of inhaling dust or aerosols, especially when handling the powder form or during spill clean-up. <a href="#">[5]</a> <a href="#">[7]</a>
Feet	Closed-toe shoes and shoe covers	Closed-toe shoes are a minimum requirement in a laboratory setting. Shoe covers provide an additional barrier against contamination. <a href="#">[7]</a> <a href="#">[9]</a>

## Operational and Handling Protocols

Adherence to proper operational protocols is essential for the safe handling of **Furagin**.

## General Handling and Storage

### Handling:

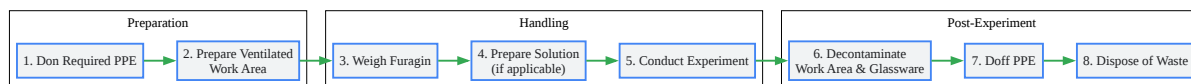
- Ventilation: Always handle **Furagin** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or fumes.[\[5\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [\[5\]](#) Do not eat, drink, or smoke in areas where **Furagin** is handled or stored.[\[5\]](#)
- Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[\[5\]](#)
- Hand Washing: Wash hands thoroughly after handling the compound, even if gloves were worn.[\[5\]](#)[\[6\]](#)

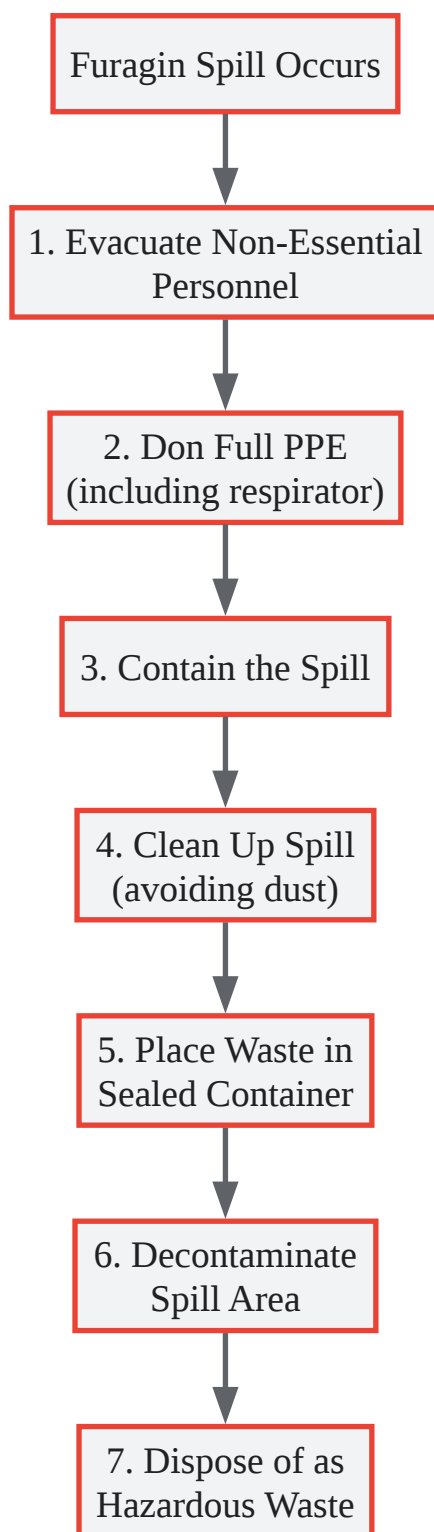
### Storage:

- Temperature: Store in a dry place. Some manufacturers recommend storage at temperatures below 30°C.[\[10\]](#) For long-term stability of the powder, storage at -20°C is advised.[\[11\]](#)[\[12\]](#)
- Container: Keep the container tightly closed and in a well-ventilated area.
- Segregation: Store away from incompatible materials.

## Experimental Workflow for Handling Furagin

The following diagram illustrates a standard workflow for handling **Furagin** in a laboratory setting.





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## References

- 1. Furagin | C<sub>10</sub>H<sub>8</sub>N<sub>4</sub>O<sub>5</sub> | CID 6870646 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Furagin - MedChem Express [bioscience.co.uk]
- 3. shop.bio-connect.nl [shop.bio-connect.nl]
- 4. Furagin | CymitQuimica [cymitquimica.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. osha.gov [osha.gov]
- 7. ba.auburn.edu [ba.auburn.edu]
- 8. niinfectioncontrolmanual.net [niinfectioncontrolmanual.net]
- 9. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 10. Furagin for children: instructions for use, dosage and reviews, taking infants up to 1 year [babycare.decoratepro.com]
- 11. selleckchem.com [selleckchem.com]
- 12. medchemexpress.com [medchemexpress.com]
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